Technical Guide: Mass Spectrometry Fragmentation Profiling of 2-Ethylhexyl Biguanide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(2-Ethylhexyl)biguanide monohydrochloride*
CAS No.:	*25665-08-1*
Cat. No.:	*B13743302*

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Executive Summary

2-Ethylhexyl biguanide (2-EHB) is a critical structural motif often encountered as a primary metabolite or degradation product of the bis-biguanide antiseptic Alexidine, or as a synthetic intermediate in the production of functionalized guanidines. Unlike the hydrophilic Metformin, 2-EHB possesses a lipophilic branched alkyl chain, significantly altering its ionization efficiency and retention behavior in Reverse Phase Chromatography (RPC).

This guide provides a structural elucidation workflow for researchers, focusing on the Electrospray Ionization (ESI+) MS/MS behavior of 2-EHB. It contrasts the molecule's fragmentation signature against industry-standard biguanides to ensure precise identification in complex biological or pharmaceutical matrices.[1]

Chemical Identity & Precursor Properties[1][2][3][4][5]

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Before MS/MS analysis, the analyte must be verified by its exact mass and isotopic distribution.

Property	Specification
IUPAC Name	1-(2-ethylhexyl)biguanide
Molecular Formula	
Monoisotopic Mass	213.1953 Da
Precursor Ion $[M+H]^+$	m/z 214.2026
LogP (Predicted)	~2.3 (Lipophilic, unlike Metformin)
Key Structural Feature	Branched C8 alkyl chain attached to a polar biguanide headgroup.[1]

Experimental Protocol: ESI-MS/MS Configuration

To replicate the fragmentation patterns described below, the following instrument parameters are recommended. These conditions favor the formation of diagnostic product ions while preserving the molecular ion.

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.[1]
- Capillary Voltage: 3.0 – 3.5 kV.
- Cone Voltage: 25 V (Low enough to prevent in-source fragmentation of the alkyl chain).
- Collision Energy (CE):
  - Low (10-15 eV): Preserves $[M+H]^+$ and generates ammonia loss (-17 Da).
  - High (25-35 eV): Generates backbone cleavage ions (m/z 85, 130).
- Mobile Phase: 0.1% Formic Acid in Water/Acetonitrile (Acidic pH promotes protonation of the imine nitrogens).

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Fragmentation Mechanism & Pathway Analysis[1][6][7]

The fragmentation of 2-EHB follows a charge-remote and charge-proximate mechanism typical of biguanides. The positive charge is delocalized across the biguanide system, directing specific bond cleavages.

Primary Fragmentation Pathways

A. Neutral Loss of Ammonia (m/z 214 → 197)

The most facile pathway for biguanides is the loss of

(17 Da) from the terminal unsubstituted nitrogen. This creates a cyclic or resonance-stabilized cation.

- Transition:

  [1]

- Mechanism: 1,2-elimination or intramolecular cyclization.[1]

B. Biguanide Backbone Cleavage (m/z 214 → 85)

This is the diagnostic transition for the biguanide class. The bond between the central nitrogen and the alkyl-substituted guanidine moiety breaks.

- Transition:

  [1]

- Product:Guanylguanidine cation (

).[1]

- Significance: This ion is shared with Metformin and Alexidine, confirming the presence of the biguanide core.

C. Alkyl-Nitrogen Cleavage (m/z 214 → 130)

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Cleavage of the C-N bond connecting the biguanide to the 2-ethylhexyl chain can yield the protonated amine species or a rearrangement product.

- Transition:

  [1]

- Product:2-Ethylhexylamine cation (

).[1]

- Significance: Confirms the specific identity of the hydrophobic tail (distinguishing it from Metformin's methyl groups).

Summary of Diagnostic Ions

m/z (Exp)	Fragment Identity	Mechanism	Relative Abundance
214.2	$[M+H]^+$	Protonated Precursor	100% (at Low CE)
197.2	$[M+H - NH_3]^+$	Ammonia Loss	High
130.2	$[C_8H_{19}N + H]^+$	2-Ethylhexylamine	Medium
85.1	$[C_2H_5N_4]^+$	Guanylguanidine Core	High (at High CE)
60.0	$[CH_6N_3]^+$	Guanidine	Low
43.0	$[CH_3N_2]^+$	Cyanoguanidine fragment	Low

Comparative Analysis: 2-EHB vs. Alternatives

To ensure specificity, 2-EHB must be distinguished from other biguanides.

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Feature	2-Ethylhexyl Biguanide	Metformin	Chlorhexidine
Precursor (m/z)	214	130	505
Primary Fragment	m/z 85 (Core)	m/z 60 (Guanidine)	m/z 170 (Chlorophenylguanidine)
Secondary Fragment	m/z 130 (Alkyl amine)	m/z 71 (Dimethylamine)	m/z 127 (Chloroaniline)
Interference Risk	Alexidine (Parent drug).[1] Alexidine (m/z 581) fragments in-source to 2-EHB (m/z 214).	None. Mass is too distinct.	None. Chlorinated pattern is distinct.
Chromatography	Retains strongly on C18 (Hydrophobic tail).[1]	Elutes in void volume (Hydrophilic).[1]	Retains strongly; requires high organic %.[1]

Critical Insight: If detecting 2-EHB in a sample containing Alexidine, you must separate them chromatographically.[1] Alexidine can degrade in the ion source (In-Source Fragmentation) to mimic 2-EHB. Ensure the retention time of the m/z 214 peak matches the 2-EHB standard and not the Alexidine parent peak.

Visualization: Fragmentation Pathway[6][7]

The following diagram illustrates the logical flow of fragmentation from the precursor ion to its diagnostic fragments.

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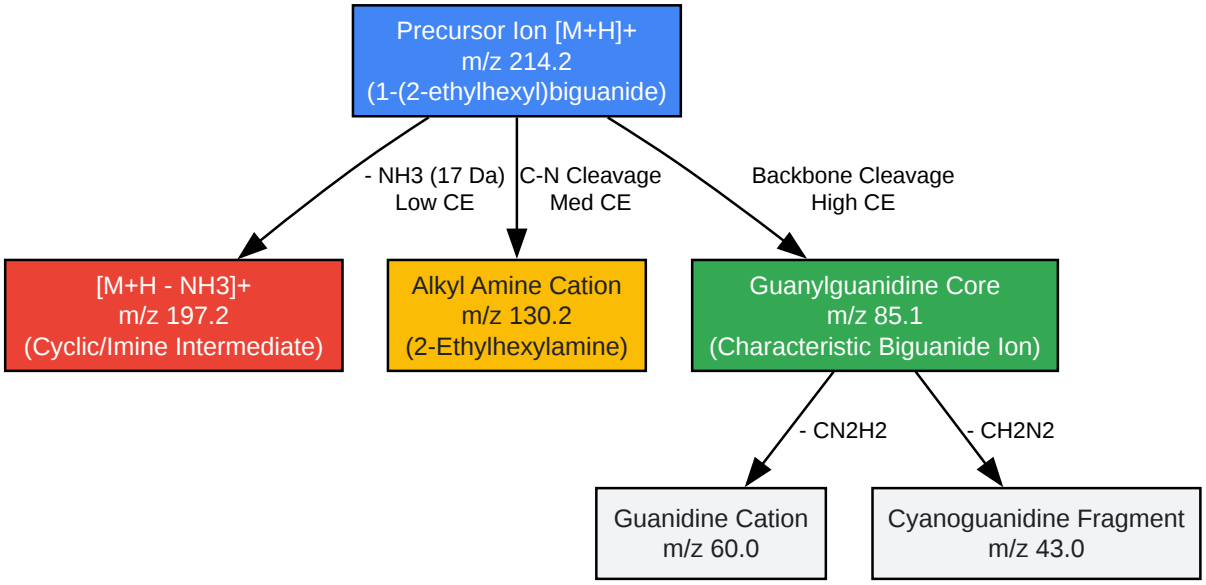

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Caption: Proposed ESI-MS/MS fragmentation pathway of 2-ethylhexyl biguanide showing primary transitions.

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Sources

- 1. Bis(2-ethylhexyl)amine | C16H35N | CID 7791 - PubChem [pubchem.ncbi.nlm.nih.gov]
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